

molecular weight and formula of 1-(1-ethoxyethoxy)-4-vinylbenzene

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Compound of Interest

Compound Name: 1-(1-Ethoxyethoxy)-4-vinylbenzene

Cat. No.: B120137

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In-Depth Technical Guide: 1-(1-ethoxyethoxy)-4-vinylbenzene

This guide provides core technical specifications for **1-(1-ethoxyethoxy)-4-vinylbenzene**, a compound relevant to researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

The fundamental molecular characteristics of **1-(1-ethoxyethoxy)-4-vinylbenzene** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1] [2] [3]
Molecular Weight	192.25 g/mol	[3] [4]

Synonyms: This compound is also known by several other names, including 4-(1-Ethoxyethoxy)styrene, p-(1-Ethoxyethoxy)styrene, and 1-Ethenyl-4-(1-ethoxyethoxy)benzene. [\[3\]](#)[\[5\]](#)

Experimental Protocols and Methodologies

The determination of the molecular formula and weight of a compound like **1-(1-ethoxyethoxy)-4-vinylbenzene** is typically achieved through a combination of analytical techniques. High-resolution mass spectrometry would provide the exact mass, confirming the elemental composition. Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) would elucidate the chemical structure, further confirming the molecular formula.

Due to the nature of this request focusing on intrinsic chemical properties, detailed experimental protocols for its use in signaling pathways or specific drug development assays are not applicable. The compound itself is a monomer used in polymerization, particularly in the production of photoresists for deep-UV lithography.[4]

Diagrams and Workflows

As this technical guide addresses the fundamental molecular properties of a single chemical compound, there are no signaling pathways, complex experimental workflows, or logical relationships to visualize using Graphviz. The query pertains to static molecular data rather than a dynamic process or system.

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- To cite this document: BenchChem. [molecular weight and formula of 1-(1-ethoxyethoxy)-4-vinylbenzene]. BenchChem, [2025]. [Online PDF]. Available at:

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